Fluorescein Isothiocyanate (FITC): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Fluorescin*
CAS No.:	*518-44-5*
Cat. No.:	*B1212207*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fluorescein isothiocyanate (FITC) is a derivative of the fluorescent dye fluorescein, widely utilized in biological and biomedical research for the fluorescent labeling of biomolecules.[1][2] First described in 1942 and synthesized in 1958, FITC features an isothiocyanate reactive group (-N=C=S) that covalently binds to primary amine groups on proteins and other molecules, forming a stable thiourea bond.[3][4] Its bright green fluorescence, high quantum yield, and compatibility with standard fluorescence detection instruments have established it as a cornerstone fluorophore in a multitude of applications, including flow cytometry, immunofluorescence microscopy, and immunoassays.[5] This guide provides an in-depth overview of FITC's core properties, experimental protocols, and key considerations for its effective use in research and development.

Core Properties of Fluorescein Isothiocyanate

FITC is valued for its specific physicochemical and spectral properties, which are summarized below. It is typically available as a mixture of two isomers, fluorescein 5-isothiocyanate (5-FITC)

© 2026 BenchChem. All rights reserved.

and fluorescein 6-isothiocyanate (6-FITC).[3]

Physicochemical Properties

Property	Value	References
Molecular Formula	$C_{21}H_{11}NO_5S$	[3]
Molecular Weight	389.38 g/mol	[3][6]
Appearance	Orange-yellow crystalline powder	[2]
Solubility	Soluble in DMSO, DMF, ethanol; slightly soluble in acetone; practically insoluble in water at neutral pH but soluble in aqueous solutions with pH > 6.	[2][7][8]
Storage	Store at -20°C, desiccated and protected from light. FITC is moisture-sensitive.	[2][9]

Spectral and Fluorescence Properties

Property	Value	References
Excitation Maximum (λex)	~495 nm	[3][6][10][11]
Emission Maximum (λem)	~519-525 nm	[3][5][6][10][11]
Molar Extinction Coefficient (ε)	~73,000 - 75,000 $M^{-1}cm^{-1}$	[1][6][8][11]
Quantum Yield (Φ)	~0.5 - 0.92	[5][6][11]
A280 Correction Factor	~0.254 - 0.35	[1][11][12]

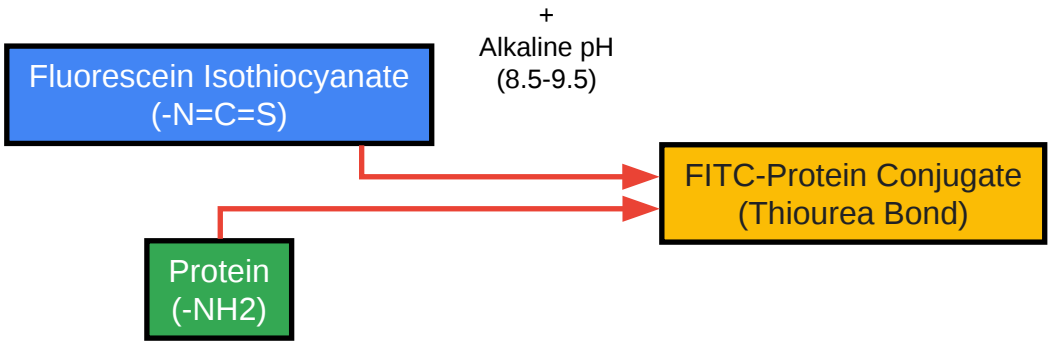
Biomolecule Conjugation

The primary application of FITC is the covalent labeling of proteins, most notably antibodies, through the reaction of its isothiocyanate group with primary amines.

© 2026 BenchChem. All rights reserved.

Reaction Mechanism

The isothiocyanate group of FITC is an electrophile that readily reacts with nucleophilic primary amine groups, such as the ε-amino group of lysine residues and the N-terminal α-amino group of proteins.[4][7] This reaction, which is most efficient at an alkaline pH (typically 8.5-9.5), results in the formation of a stable thiourea linkage.[4]



Click to download full resolution via product page

Caption: Covalent conjugation of FITC to a protein via a thiourea bond.

Experimental Protocols

Antibody Conjugation with FITC

This protocol outlines the general steps for labeling an antibody with FITC. Optimization is often necessary for different antibodies and desired degrees of labeling.

Materials:

- Purified antibody (2-10 mg/mL in an amine-free buffer like PBS)[4][13]
- FITC powder[10]
- Anhydrous dimethyl sulfoxide (DMSO)[13]
- 0.5 M Carbonate-bicarbonate buffer (pH 9.0-9.5)[14]
- Gel filtration column (e.g., Sephadex G-25)[4]

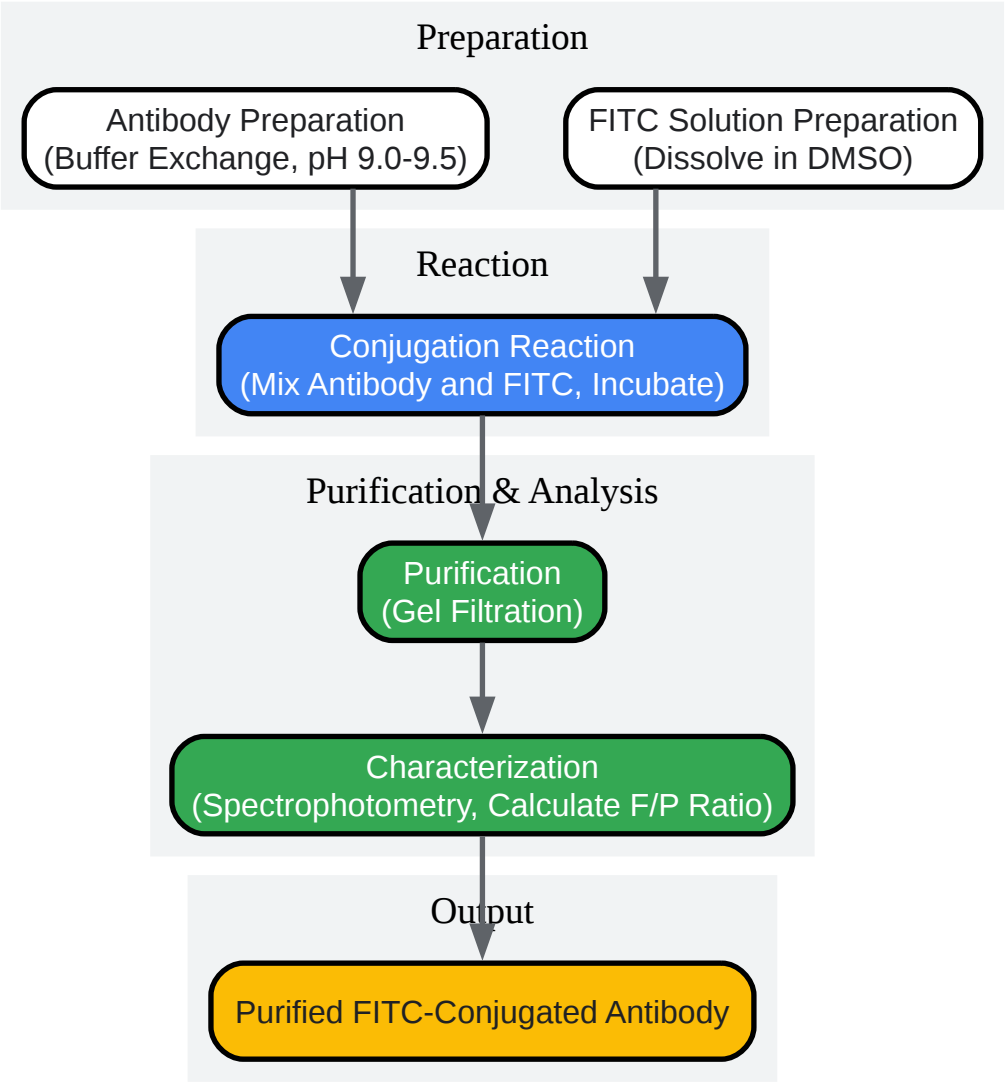
© 2026 BenchChem. All rights reserved.

- Phosphate-buffered saline (PBS), pH 7.4[4]

Procedure:

- Antibody Preparation: Dialyze the antibody against 0.1 M carbonate-bicarbonate buffer (pH 9.0-9.5) to ensure it is at the optimal pH and free of any amine-containing substances. Adjust the protein concentration to at least 2 mg/mL.[13]
- FITC Solution Preparation: Immediately before use, dissolve FITC in anhydrous DMSO to a concentration of 1-10 mg/mL.[13][15]
- Conjugation Reaction:
  - Slowly add the desired amount of the FITC solution to the antibody solution while gently stirring. A common starting point is a molar ratio of 10:1 to 20:1 (FITC:antibody).[4] For a first-time conjugation, it is advisable to test a range of ratios.[13]
  - Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C in the dark.[4]
- Purification:
  - Remove unconjugated FITC by passing the reaction mixture through a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS.[4]
  - The first colored band to elute from the column is the FITC-conjugated antibody. Collect the fractions containing the labeled antibody.[4]
- Characterization:
  - Measure the absorbance of the purified conjugate at 280 nm (A_{280}) and 495 nm (A_{495}) using a spectrophotometer.[8]
  - Calculate the protein concentration and the fluorescein-to-protein (F/P) molar ratio to determine the degree of labeling.[8] An optimal F/P ratio for antibodies is typically between 3 and 6.[13] Higher ratios can lead to fluorescence quenching and reduced antibody activity.[13]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the conjugation of an antibody with FITC.

Direct Immunofluorescence Staining for Microscopy

This protocol provides a general guideline for direct immunofluorescence staining of cells in suspension.

Materials:

- Cell suspension (1 x 10^6 cells/mL)[16]

© 2026 BenchChem. All rights reserved.

- FITC-conjugated primary antibody[16]
- PBS containing 1% Bovine Serum Albumin (PBS/BSA)[16]
- Mounting medium (e.g., PBS with 50% glycerol, or a commercial anti-fade reagent)[16]
- Microscope slides and coverslips[16]

Procedure:

- Aliquot 100 µL of the cell suspension into a test tube.[16]
- Add the appropriate volume of the FITC-conjugated antibody at its predetermined optimal dilution.[16]
- Mix well and incubate for 30 minutes at room temperature, protected from light.[16]
- Wash the cells twice by adding 2 mL of PBS/BSA, centrifuging at 400 x g for 5 minutes, and discarding the supernatant.[16]
- Resuspend the cell pellet in 200 µL of mounting medium.[16]
- Place a drop of the cell suspension onto a microscope slide, gently apply a coverslip, and view under a fluorescence microscope equipped with a suitable FITC filter set (e.g., excitation 467-498 nm, emission 513-556 nm).[7][16]

Key Considerations and Limitations

While widely used, FITC has several limitations that researchers should consider:

- pH Sensitivity: The fluorescence intensity of FITC is highly dependent on pH, decreasing significantly in acidic environments.[1][7][17] This can be a concern for applications involving acidic organelles like lysosomes.[18]
- Photobleaching: FITC is susceptible to photobleaching (fading) upon prolonged exposure to excitation light.[3] The use of anti-fade reagents in mounting media is recommended for microscopy applications.[16] For applications requiring high photostability, alternative dyes like Alexa Fluor 488 may be preferable.[3][19]

© 2026 BenchChem. All rights reserved.

- Self-Quenching: At high degrees of labeling, FITC can exhibit self-quenching, where the fluorescence intensity decreases.[1][13] It is crucial to optimize the F/P ratio to avoid this effect.[13]

- Cell Permeability: FITC is not cell-permeable and therefore cannot be used to label intracellular targets in live, healthy cells without a permeabilization step.[1][7]

Applications in Research and Drug Development

The versatility of FITC has led to its adoption in a wide array of applications:

- Flow Cytometry: FITC-conjugated antibodies are extensively used for immunophenotyping, allowing for the identification and quantification of specific cell populations based on their surface or intracellular protein expression.[5][17]

- Fluorescence Microscopy: In immunocytochemistry and immunohistochemistry, FITC is used to visualize the localization of specific antigens within cells and tissues.[5][20]

- Fluorescence In Situ Hybridization (FISH): FITC-labeled probes can be used to detect specific DNA or RNA sequences within cells.[5]

- Apoptosis Assays: FITC-conjugated Annexin V is used to detect apoptotic cells, while TUNEL assays can employ fluorescein-labeled nucleotides to identify DNA fragmentation.[20]

- Enzymatic Assays: FITC can be used to label substrates for monitoring enzyme activity.[1]

Conclusion

Fluorescein isothiocyanate remains a fundamental tool in the life sciences due to its bright fluorescence, straightforward conjugation chemistry, and broad applicability. While newer fluorophores offer improved photostability and reduced pH sensitivity, FITC's cost-effectiveness and the extensive body of literature supporting its use ensure its continued relevance. By understanding its properties and adhering to optimized protocols, researchers can effectively leverage FITC for sensitive and reliable detection in a wide range of biological and drug development applications.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. FITC (Fluorescein Isothiocyanate) | AAT Bioquest [aatbio.com]
- 2. Fluorescein isothiocyanate isomer I | 3326-32-7 [chemicalbook.com]
- 3. Fluorescein isothiocyanate - Wikipedia [en.wikipedia.org]
- 4. benchchem.com [benchchem.com]
- 5. Fluorescein isothiocyanate (FITC) Conjugated Antibodies | Cell Signaling Technology [cellsignal.com]
- 6. FluoroFinder [app.fluorofinder.com]
- 7. Fluorescein Isothiocyanate (FITC) | AAT Bioquest [aatbio.com]
- 8. ulab360.com [ulab360.com]
- 9. selleckchem.com [selleckchem.com]
- 10. Antibody-FITC Conjugation Protocol - Creative Biolabs [neutab.creative-biolabs.com]
- 11. rndsystems.com [rndsystems.com]
- 12. merckmillipore.com [merckmillipore.com]
- 13. drmr.com [drmr.com]
- 14. timothyspringer.org [timothyspringer.org]
- 15. medchemexpress.com [medchemexpress.com]
- 16. Fluorescence Microscopy (Direct Immunofluorescence) | ENCO [enco.co.il]
- 17. Application of FITC in Research [tdblabs.se]
- 18. researchgate.net [researchgate.net]
- 19. Comparison of the Photobleaching and Photostability Traits of Alexa Fluor 568- and Fluorescein Isothiocyanate- conjugated Antibody - PMC [pmc.ncbi.nlm.nih.gov]
- 20. FITC/Fluorescein [labome.com]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Fluorescein Isothiocyanate (FITC): A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212207/docs#fluorescein-isothiocyanate-fitc-a-comprehensive-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check